

An In-depth Technical Guide on 4-(4-Butylphenylazo)phenol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(4-Butylphenylazo)phenol

Cat. No.: B1272269

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CAS Number: 2496-21-1 Synonyms: 4-Butyl-4'-hydroxyazobenzene, 4-[(4-Butylphenyl)diazenyl]phenol

This technical guide provides a comprehensive overview of **4-(4-Butylphenylazo)phenol**, a chemical compound with applications in various scientific and industrial fields. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, safety, and potential applications.

Physicochemical Properties

4-(4-Butylphenylazo)phenol is an organic compound characterized by an azo group linking a butyl-substituted phenyl ring to a phenol.^[1] This structure imparts distinct chromogenic properties to the molecule.^[1] The butyl group increases its hydrophobic nature, affecting its solubility and interactions with other substances.^[1]

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₁₈ N ₂ O	[1][2]
Molecular Weight	254.33 g/mol	[1][2]
Physical State	Solid, appearing as a light yellow to amber to dark green powder or crystal.	[1][3]
Melting Point	77.0 to 82.0 °C	[3]
Solubility	Soluble in Acetone.	
Purity	Typically available at >98.0% (GC).	[3]

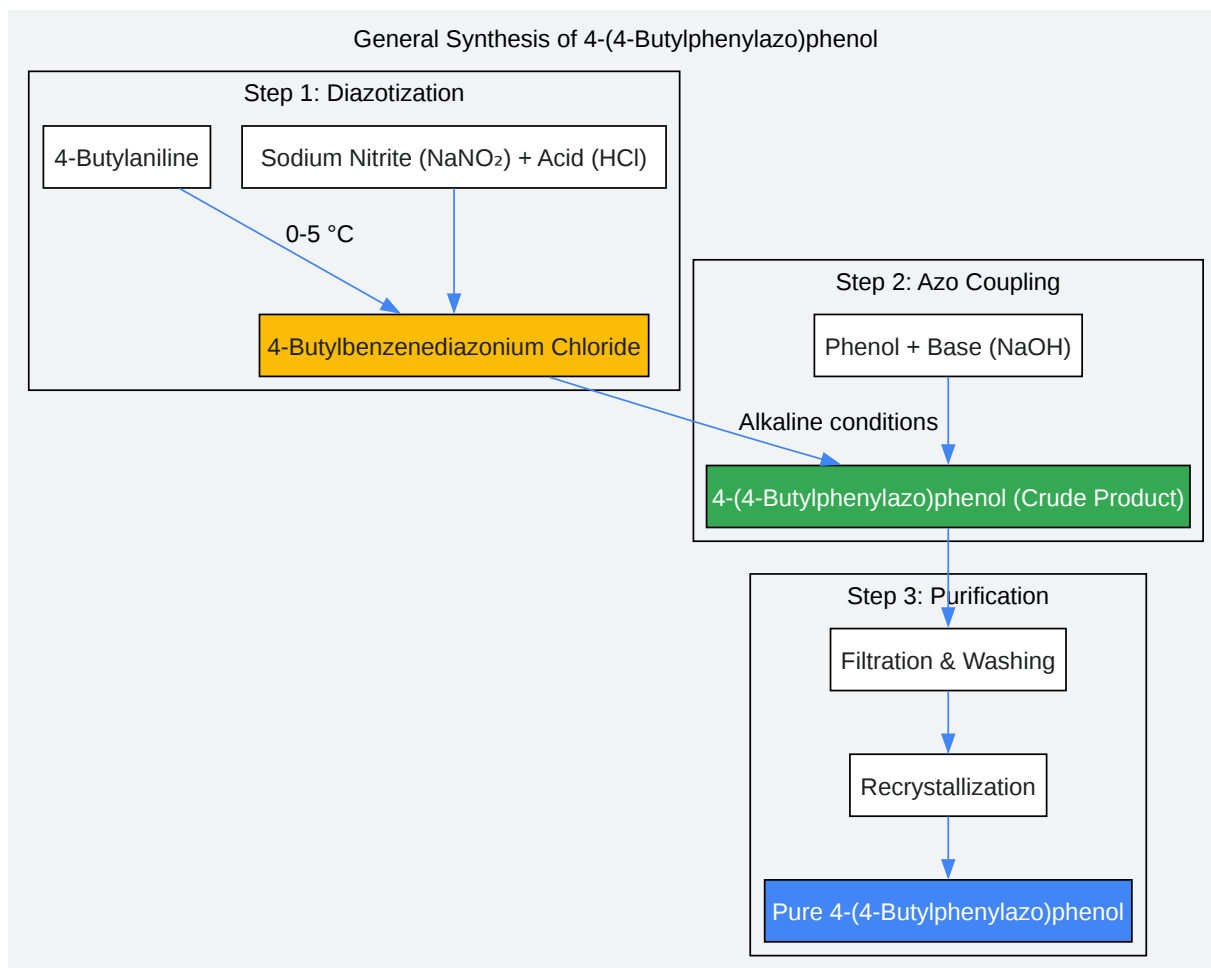
Synthesis Protocol

The synthesis of **4-(4-Butylphenylazo)phenol** typically follows a standard azo coupling reaction. This process involves two main stages: the diazotization of an aromatic amine followed by coupling with a coupling agent, in this case, phenol. While a specific experimental protocol for this exact compound is not detailed in the provided search results, a general and representative procedure based on the synthesis of similar azo compounds, such as 4-phenylazophenol, can be described.[4]

Experimental Protocol: Azo Coupling Synthesis

- Diazotization of 4-Butylaniline:
 - Dissolve 4-butaniline in an acidic solution, typically hydrochloric acid or sulfuric acid, cooled to a low temperature (0-5 °C) in an ice bath.
 - Slowly add a solution of sodium nitrite (NaNO₂) dissolved in water to the 4-butaniline solution. The temperature must be strictly maintained below 5 °C to prevent the decomposition of the diazonium salt.
 - The completion of the diazotization reaction can be checked using starch-iodide paper, which will turn blue in the presence of excess nitrous acid.

- Coupling with Phenol:
 - In a separate vessel, dissolve phenol in an alkaline solution, such as sodium hydroxide, to form sodium phenoxide. This solution should also be cooled.
 - Slowly add the previously prepared cold diazonium salt solution to the alkaline phenol solution with constant stirring.
 - The coupling reaction occurs, leading to the formation of the **4-(4-Butylphenylazo)phenol** precipitate. The pH of the solution is critical and should be maintained in the alkaline range to facilitate the reaction.
- Isolation and Purification:
 - The resulting solid product is collected by filtration.
 - The crude product is then washed with water to remove any unreacted salts and other water-soluble impurities.
 - Further purification can be achieved by recrystallization from a suitable solvent, such as ethanol or acetone, to obtain a product of high purity.



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Caption: General synthesis pathway for **4-(4-Butylphenylazo)phenol**.

Toxicological and Safety Information

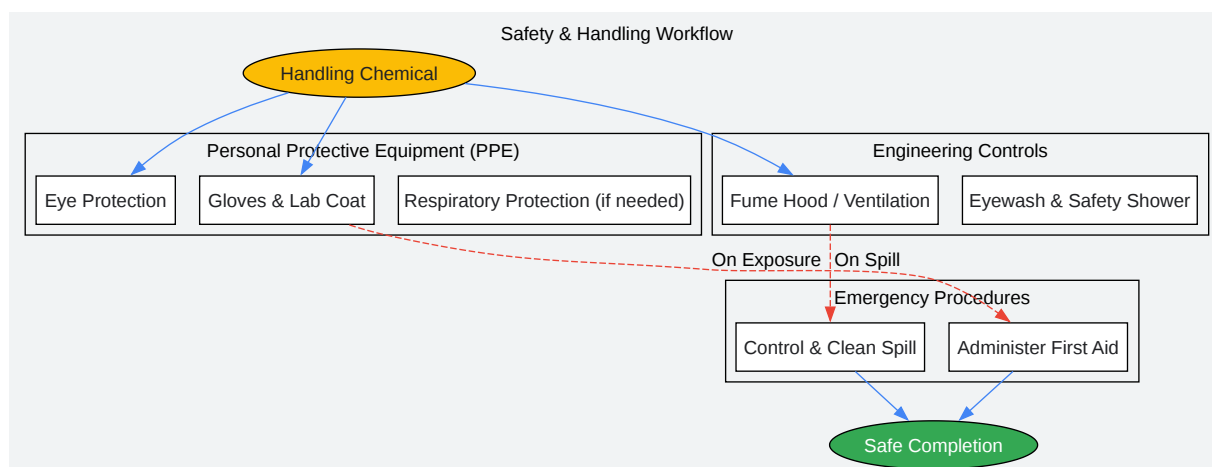
The toxicological profile for **4-(4-Butylphenylazo)phenol** is not well-established. According to one safety data sheet, it is not classified as a hazardous substance or mixture.^[5] However, data for structurally related azo compounds and phenols suggest that caution should be exercised. For instance, some azo compounds are suspected of causing genetic defects, and phenols can be toxic and corrosive.^[6]

Safety and Handling Precautions:

- Engineering Controls: Use in a well-ventilated area, preferably under a chemical fume hood.^[5] Install safety showers and eye wash stations in the vicinity.^[5]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
 - Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.^[7]
 - Respiratory Protection: If dust is generated and ventilation is inadequate, use a NIOSH-approved particulate respirator.
- Hygiene Measures: Wash hands thoroughly after handling.^[5] Do not eat, drink, or smoke in the work area.

First Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention if you feel unwell.^[5]
- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water.^{[5][7]}
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, get medical attention.^[5]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.^{[5][7]}



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Caption: Workflow for safe handling and emergency response.

Applications and Uses

The unique properties of **4-(4-Butylphenylazo)phenol** make it a compound of interest in several fields:

- **Dyes and Pigments:** The azo group is a strong chromophore, giving the compound a vibrant color.^[1] This makes it suitable for use in the manufacturing of dyes and pigments.^[1]
- **Materials Science:** It can be used in the development of functional materials. Its chromogenic properties could be exploited in materials that change color in response to external stimuli.^[1]
- **Sensors:** The potential for color change makes it a candidate for use in chemical sensors.

- Liquid Crystals: Azo compounds are known to form liquid crystals, and the molecular structure of **4-(4-Butylphenylazo)phenol** is consistent with that of some liquid crystal molecules.

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- To cite this document: BenchChem. [An In-depth Technical Guide on 4-(4-Butylphenylazo)phenol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1272269#4-4-butylphenylazo-phenol-cas-number-2496-21-1]

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